

Unveiling Longistylumphylline A: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Longistylumphylline A

Cat. No.: B580231

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This technical guide serves as a comprehensive resource for researchers, scientists, and drug development professionals interested in the novel alkaloid, **Longistylumphylline A**. This document outlines its chemical identity, and available data on its biological activities, offering a foundation for future research and development.

Chemical Identity

CAS Number: 857672-34-5

While a definitive IUPAC name for **Longistylumphylline A** is not readily available in public databases, its chemical structure has been elucidated through spectroscopic methods. It is classified as a Daphniphyllum alkaloid, a complex class of natural products known for their intricate polycyclic structures.

Identifier	Value
CAS Number	857672-34-5
Molecular Formula	C ₂₃ H ₂₉ NO ₃
Chemical Class	Daphniphyllum Alkaloid

Biological Context and Activity

Longistylumphylline A is a natural product isolated from the plant *Daphniphyllum macropodum*. Plants of the *Daphniphyllum* genus are known to produce a rich diversity of alkaloids with a wide range of biological activities. Preliminary studies on related *Daphniphyllum* alkaloids suggest potential cytotoxic and anti-inflammatory properties. However, specific experimental data on the biological activities of **Longistylumphylline A** requires further investigation of the primary scientific literature.

Experimental Protocols

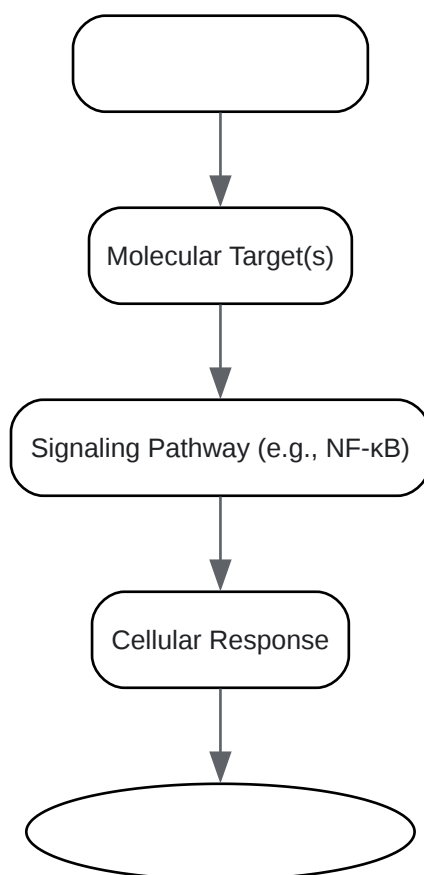
Detailed experimental protocols for the isolation and characterization of **Longistylumphylline A** would be contained within the primary scientific publication that first reported its discovery. The general procedure for isolating *Daphniphyllum* alkaloids typically involves the following workflow:

Figure 1. Generalized workflow for the isolation and characterization of **Longistylumphylline A**.

This process begins with the extraction of the plant material, followed by a series of purification steps to isolate the individual compounds. The final structural identification is typically achieved through a combination of advanced spectroscopic techniques.

Signaling Pathways

The specific signaling pathways modulated by **Longistylumphylline A** have not been extensively documented in publicly available resources. However, based on the activities of related alkaloids, potential areas of investigation could include pathways related to apoptosis in cancer cells or inflammatory signaling cascades. A hypothetical logical relationship for investigating anti-inflammatory effects is presented below.



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Figure 2. A logical diagram illustrating the potential mechanism of action for anti-inflammatory activity.

Future Directions

The information available on **Longistylumphylline A** suggests a promising candidate for further pharmacological investigation. Future research should focus on:

- Sourcing the primary literature to obtain detailed experimental data and protocols.
- Confirming the IUPAC name and full stereochemistry.
- Conducting comprehensive biological screening to determine its cytotoxic, anti-inflammatory, and other potential therapeutic activities.

- Elucidating the mechanism of action by identifying its molecular targets and the signaling pathways it modulates.

This technical guide provides a foundational overview of **Longistylumphylline A**. It is intended to stimulate further research into this intriguing natural product and unlock its full therapeutic potential.

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